

"Choline fluoride" solubility in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Choline fluoride

Cat. No.: B3052861

[Get Quote](#)

An In-depth Technical Guide to the Solubility and Solution Chemistry of **Choline Fluoride**

Introduction

Choline fluoride ($C_5H_{14}FNO$) is a quaternary ammonium salt that has garnered significant interest within the scientific community, particularly in the field of green chemistry and materials science. As an ionic compound, its solution behavior is of primary importance for its application. This technical guide provides a comprehensive overview of the solubility of **choline fluoride**, with a focus on its predominant role as a hydrogen bond acceptor in the formation of deep eutectic solvents (DESS). While classical solubility data in a wide range of organic solvents is not extensively reported in the literature, this guide consolidates the available information on its physicochemical properties and details its interaction with hydrogen bond donors to form DESS, a key aspect of its "solubility" in this context.

This document is intended for researchers, scientists, and drug development professionals who are interested in the properties and applications of **choline fluoride**, particularly in solvent systems and formulations.

Physicochemical Properties

Choline fluoride is a white crystalline solid.^[1] Its ionic nature, arising from the electrostatic attraction between the choline cation and the fluoride anion, is a dominant factor in its physical and chemical properties.^[1]

Property	Description
Molecular Formula	C ₅ H ₁₄ FNO
Molecular Weight	Approximately 123.17 g/mol
Appearance	White crystalline solid[1]
Melting Point	Approximately 200 °C[1]
Ionic Nature	Quaternary ammonium salt[1][2]

Solubility of Choline Fluoride

Quantitative solubility data for **choline fluoride** in a broad spectrum of organic solvents is scarce in peer-reviewed literature. However, its general solubility characteristics can be inferred from its ionic nature and from information provided in studies on its synthesis and applications.

Solvent Type	Solubility/Behavior
Water	Highly soluble, which is characteristic of its ionic nature.[1] Its dissolution in water is reported to be an exothermic process.[3]
Protic Solvents	While specific data is limited, protic solvents like ethanol are mentioned as potential media for forming stable solvated fluoride ionic liquids, suggesting some degree of solubility.[4]
Polar Aprotic Solvents	Often used in nucleophilic fluorination reactions to enhance the reactivity of the fluoride ion, which implies that fluoride salts can be dissolved in them, often with the aid of phase transfer catalysts.[4] No specific data for choline fluoride is available.
Hydrogen Bond Donors (e.g., Ethylene Glycol)	Choline fluoride does not simply dissolve but rather interacts strongly with hydrogen bond donors to form deep eutectic solvents. This is the most well-documented aspect of its solution chemistry.[2][4][5] This interaction leads to a significant depression of the freezing point of the mixture.[2][4]

Experimental Protocols

The following are detailed methodologies for the synthesis of **choline fluoride** and the preparation of its most common deep eutectic solvent, EthalineF.

Synthesis of Choline Fluoride

This protocol is adapted from a method involving the reaction of a choline salt with a fluoride source.[4][6]

Materials:

- Choline chloride

- Silver oxide
- Hydrofluoric acid (aqueous solution)
- Deionized water

Procedure:

- Conversion to Choline Hydroxide: Choline chloride is dissolved in deionized water. To this aqueous solution, silver oxide is added to precipitate silver chloride, leaving choline hydroxide in the solution.
- Filtration: The silver chloride precipitate is removed by filtration, yielding an aqueous solution of choline hydroxide.
- Neutralization: The resulting basic solution of choline hydroxide is carefully neutralized to a pH of 7.0 by the dropwise addition of an aqueous hydrofluoric acid solution. This reaction forms an aqueous solution of **choline fluoride**.
- Isolation: The water is removed from the **choline fluoride** solution, typically by evaporation under vacuum, to yield the final product. For the synthesis of **choline fluoride** hydrate, the drying process is controlled to retain a specific number of water molecules.^[4]

Preparation of EthalineF (Choline Fluoride:Ethylene Glycol DES)

EthalineF is a deep eutectic solvent typically prepared from a 1:2 molar ratio of **choline fluoride** to ethylene glycol.^{[4][5]}

Materials:

- **Choline fluoride** (synthesized as above or purchased)
- Ethylene glycol (anhydrous)

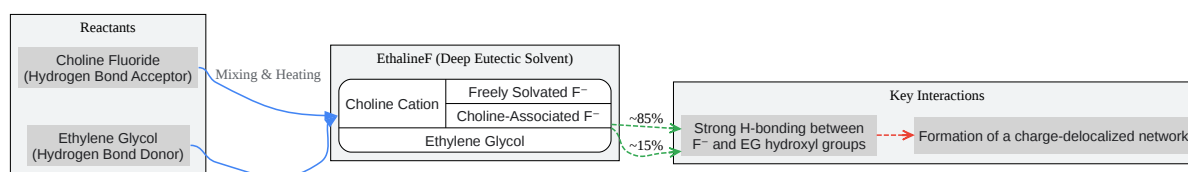
Procedure:

- **Drying of Components:** To ensure the formation of a low-water content DES, both **choline fluoride** and ethylene glycol should be thoroughly dried before mixing. **Choline fluoride** can be dried under vacuum at an elevated temperature. Ethylene glycol can be dried over molecular sieves.[6]
- **Mixing:** The dried **choline fluoride** and ethylene glycol are mixed in a 1:2 molar ratio in a sealed vessel under an inert atmosphere to prevent moisture absorption.
- **Heating and Stirring:** The mixture is heated (e.g., to 323 K or 50°C) and stirred until a clear, homogeneous liquid is formed.[4][5]
- **Final Drying:** To ensure minimal water content, the resulting EthalineF can be further dried under vacuum with stirring for an extended period (e.g., 72 hours).[5] The final water content can be verified using Karl Fischer titration.[5]

Visualizations

Formation of EthalineF Deep Eutectic Solvent

The formation of EthalineF is driven by strong hydrogen bonding interactions between the fluoride anion of **choline fluoride** and the hydroxyl groups of ethylene glycol.

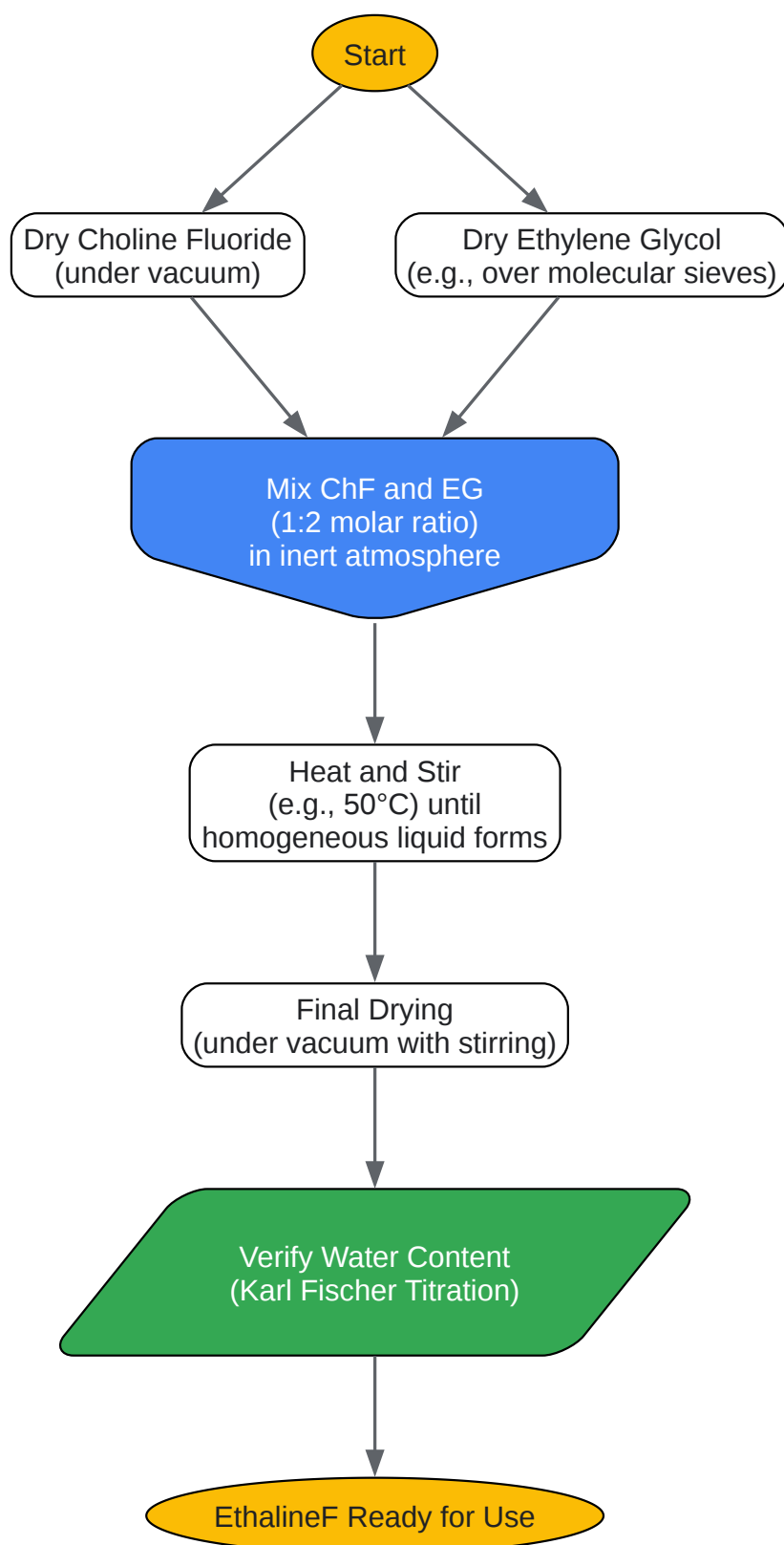


[Click to download full resolution via product page](#)

Caption: Formation of EthalineF via hydrogen bonding.

Experimental Workflow for EthalineF Preparation

The following diagram outlines the key steps in the laboratory preparation of EthalineF.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of EthalineF.

Conclusion

While traditional solubility data for **choline fluoride** in common organic solvents is not readily available, its solution chemistry is rich and primarily centered on its role as a potent hydrogen bond acceptor in the formation of deep eutectic solvents. The strong interactions between the fluoride anion and hydrogen bond donors like ethylene glycol lead to the formation of unique solvent systems with tunable properties. For researchers and professionals in drug development and materials science, understanding this behavior is crucial for harnessing the potential of **choline fluoride** in various applications, from green solvents for chemical reactions to novel electrolytes. The provided protocols for synthesis and DES preparation offer a practical starting point for further investigation into this fascinating compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Choline fluoride (EVT-3189935) | 4696-35-9 [evitachem.com]
- 2. osti.gov [osti.gov]
- 3. Buy Choline fluoride | 4696-35-9 [smolecule.com]
- 4. Choline fluoride | 4696-35-9 | Benchchem [benchchem.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. osti.gov [osti.gov]
- To cite this document: BenchChem. ["Choline fluoride" solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052861#choline-fluoride-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com